

3-chloro-N-(4-chlorophenyl)propanamide molecular structure and weight.

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Compound of Interest

Compound Name:	3-chloro-N-(4-chlorophenyl)propanamide
Cat. No.:	B102647

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A Technical Guide to 3-chloro-N-(4-chlorophenyl)propanamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **3-chloro-N-(4-chlorophenyl)propanamide**, a chemical compound of interest in organic synthesis and medicinal chemistry. It details the molecule's structure, physicochemical properties, and synthesis, presenting quantitative data in a structured format for clarity and ease of comparison.

Molecular Structure and Identifiers

3-chloro-N-(4-chlorophenyl)propanamide is an organic compound featuring a propanamide backbone. A chlorine atom is substituted at the 3-position of the propanoyl group, and a 4-chlorophenyl group is attached to the nitrogen atom of the amide.^[1] This bifunctional nature, with a reactive chloro group and an amide linkage, makes it a valuable intermediate in the synthesis of more complex molecules.^[1]

The structural and identifying information for this compound is summarized in Table 1.

Table 1: Molecular Identifiers and Structural Information

Identifier	Value
IUPAC Name	3-chloro-N-(4-chlorophenyl)propanamide [1] [2]
CAS Number	19314-16-0 [1] [2] [3]
Molecular Formula	C ₉ H ₉ Cl ₂ NO [1] [2] [3] [4] [5]
Canonical SMILES	C1=CC(=CC=C1NC(=O)CCCl)Cl [1] [2]

| InChI Key| XHQYWNFRAYYHIT-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#) |

Physicochemical Properties

The key physicochemical properties of **3-chloro-N-(4-chlorophenyl)propanamide** have been determined through various analytical methods. These quantitative metrics are essential for laboratory handling, reaction planning, and analytical development.

Table 2: Physicochemical Properties of **3-chloro-N-(4-chlorophenyl)propanamide**

Property	Value
Molecular Weight	218.08 g/mol [1] [2] [3] [5]
Appearance	White solid / powder [1] [4]
Melting Point	120-125°C [1] or 132-134°C [4] [5]
Boiling Point	388.0 ± 27.0 °C (Predicted) [4] [5]
Density	1.343 ± 0.06 g/cm ³ (Predicted) [4] [5]
pKa	13.32 ± 0.70 (Predicted) [5]

| LogP | 2.65 (Predicted)[\[4\]](#) |

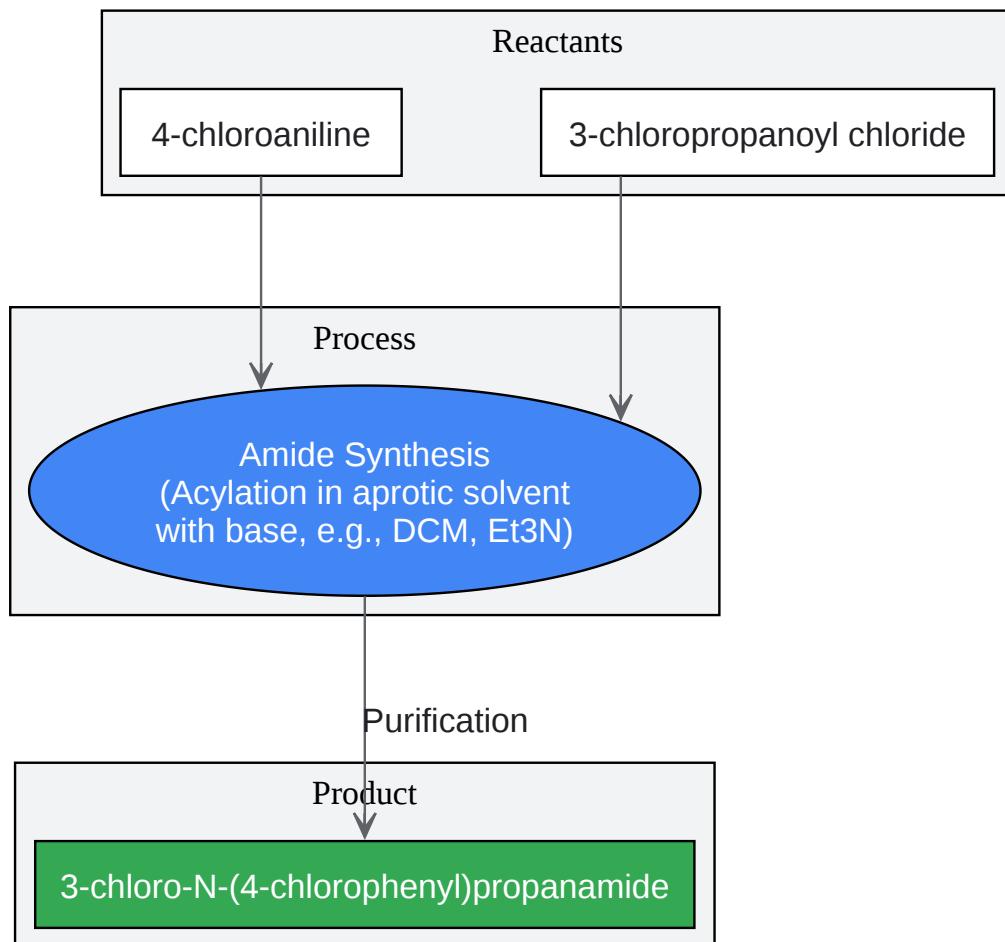
Synthesis Overview

The synthesis of **3-chloro-N-(4-chlorophenyl)propanamide** is typically achieved through the acylation of 4-chloroaniline with a 3-chloropropanoyl derivative. A common and efficient

laboratory-scale method involves the reaction of 4-chloroaniline with 3-chloropropionyl chloride.

Experimental Protocol: General Synthesis

A detailed experimental protocol for a closely related compound involves the dropwise addition of a substituted acid chloride to a solution of an aniline derivative and a base like triethylamine in a suitable solvent such as dichloromethane.^[6] After stirring at room temperature, the reaction mixture is typically worked up by washing with aqueous solutions to remove impurities, followed by drying and concentration of the organic layer.^[6] The final product is then purified, often using flash column chromatography.^[6] The logical workflow for this synthesis is depicted below.

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